

# 5-Bromo-2-chloro-4,6-dimethylpyrimidine

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 5-Bromo-2-chloro-4,6-dimethylpyrimidine

Cat. No.: B1281504

[Get Quote](#)

## Technical Guide: 5-Bromo-2-chloro-4,6-dimethylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the chemical compound **5-Bromo-2-chloro-4,6-dimethylpyrimidine**, a key building block in synthetic organic chemistry. Its utility in the synthesis of more complex molecules makes it a valuable reagent for drug discovery and development.

## Core Chemical Data

The fundamental properties of **5-Bromo-2-chloro-4,6-dimethylpyrimidine** are summarized below. This data is crucial for reaction planning, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrClN <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	221.48 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	4786-72-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

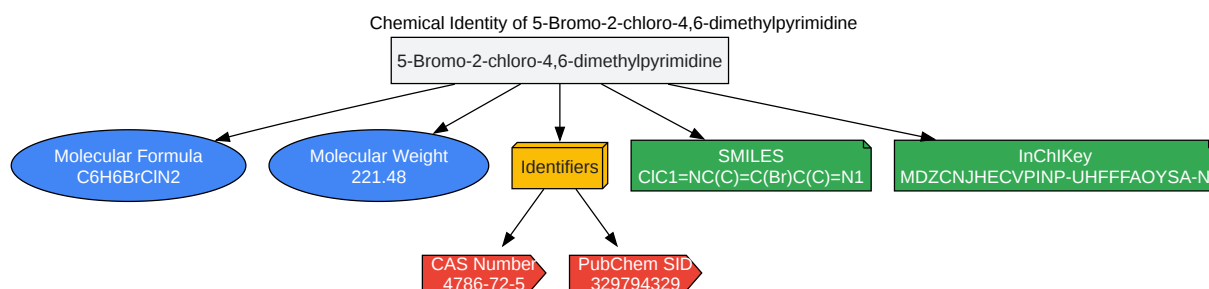
## Physicochemical Properties

Understanding the physicochemical properties is critical for handling, storage, and application in experimental settings.

Property	Value
Density	1.621 g/cm <sup>3</sup> [1][4]
Boiling Point	277.7°C at 760 mmHg[1][4]
Flash Point	121.8°C[1]

## Structural and Identification Data

A comprehensive identification of the compound involves various structural representations and registry numbers.



[Click to download full resolution via product page](#)

Caption: Informational hierarchy of **5-Bromo-2-chloro-4,6-dimethylpyrimidine**.

## Experimental Considerations

Due to the nature of **5-Bromo-2-chloro-4,6-dimethylpyrimidine** as a chemical intermediate, specific experimental protocols are highly dependent on the target molecule and reaction scheme. Researchers utilizing this compound should refer to relevant synthetic procedures in the chemical literature that employ similar pyrimidine-based building blocks. Key reaction types where this compound may be utilized include, but are not limited to, Suzuki-Miyaura cross-coupling, Buchwald-Hartwig amination, and other nucleophilic substitution reactions at the chloro-position.

It is imperative to consult the Safety Data Sheet (SDS) for detailed handling and safety protocols before use. The compound is classified as Acute Toxicity, Oral (Category 4) and requires appropriate personal protective equipment (PPE) and laboratory safety measures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Bromo-2-chloro-4,6-dimethylpyrimidine - Safety Data Sheet [chemicalbook.com]
- 2. chemuniverse.com [chemuniverse.com]
- 3. tygersci.com [tygersci.com]
- 4. 5-bromo-2-chloro-4,6-dimethylpyrimidine | 4786-72-5 [chemnet.com]
- To cite this document: BenchChem. [5-Bromo-2-chloro-4,6-dimethylpyrimidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281504#5-bromo-2-chloro-4-6-dimethylpyrimidine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1281504#5-bromo-2-chloro-4-6-dimethylpyrimidine-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)